

An In-depth Technical Guide to **tert-Butyl piperidin-4-ylcarbamate Hydrochloride**

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *tert-Butyl piperidin-4-ylcarbamate hydrochloride*

Cat. No.: B070720

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the basic properties, synthesis, and applications of **tert-butyl piperidin-4-ylcarbamate hydrochloride**, a key building block in modern medicinal chemistry.

Core Properties

tert-Butyl piperidin-4-ylcarbamate hydrochloride is the hydrochloride salt of **tert-butyl piperidin-4-ylcarbamate**. The introduction of the hydrochloride group generally enhances the compound's stability and water solubility compared to its free base form.

Physicochemical Data

Quantitative data for **tert-butyl piperidin-4-ylcarbamate hydrochloride** and its corresponding free base are summarized in the table below for easy comparison.

Property	tert-Butyl piperidin-4-ylcarbamate hydrochloride	tert-Butyl piperidin-4-ylcarbamate (Free Base)
CAS Number	179110-74-8	73874-95-0 [1] [2]
Molecular Formula	C ₁₀ H ₂₁ CIN ₂ O ₂	C ₁₀ H ₂₀ N ₂ O ₂ [1] [2]
Molecular Weight	236.74 g/mol	200.28 g/mol [1]
Melting Point	Data not available	55.0 - 59.0 °C [1]
Boiling Point	Data not available	165 °C / 23 mmHg (lit.) [1]
Solubility	Data not available	Soluble in Methanol. Calculated Water Solubility: 6.64 mg/mL [3]
pKa	Data not available	Data not available

Synthesis and Experimental Protocols

The synthesis of **tert-butyl piperidin-4-ylcarbamate hydrochloride** typically involves the protection of the 4-amino group of a piperidine derivative with a tert-butoxycarbonyl (Boc) group, followed by the formation of the hydrochloride salt.

Experimental Protocol: Synthesis of tert-Butyl piperidin-4-ylcarbamate (Free Base)

This protocol is a representative procedure based on the widely used method of Boc protection of 4-aminopiperidine.

Materials:

- 4-Aminopiperidine dihydrochloride
- Di-tert-butyl dicarbonate (Boc₂O)
- Triethylamine (Et₃N) or Sodium hydroxide (NaOH)
- Dichloromethane (DCM) or a biphasic system of water and tert-butanol

- Magnesium sulfate ($MgSO_4$) or Sodium sulfate (Na_2SO_4)
- Saturated aqueous sodium bicarbonate ($NaHCO_3$) solution
- Brine

Procedure:

- **Dissolution and Basification:** Dissolve 4-aminopiperidine dihydrochloride in water or a suitable solvent. Add a base such as triethylamine or sodium hydroxide to neutralize the hydrochloride and free the primary amine.
- **Boc Protection:** To the solution from step 1, add a solution of di-tert-butyl dicarbonate (Boc_2O) in a suitable solvent like dichloromethane or tert-butanol. The reaction is typically carried out at room temperature with stirring.
- **Reaction Monitoring:** Monitor the progress of the reaction by thin-layer chromatography (TLC) or liquid chromatography-mass spectrometry (LC-MS) until the starting material is consumed.
- **Work-up:** Once the reaction is complete, perform an aqueous work-up. If a biphasic system was used, separate the organic layer. If an aqueous medium was used, extract the product into an organic solvent like dichloromethane.
- **Washing:** Wash the organic layer sequentially with water, saturated aqueous sodium bicarbonate solution, and brine to remove any remaining impurities.
- **Drying and Concentration:** Dry the organic layer over an anhydrous drying agent (e.g., $MgSO_4$ or Na_2SO_4), filter, and concentrate the solvent under reduced pressure to obtain the crude product.
- **Purification:** Purify the crude product by flash column chromatography on silica gel to yield pure tert-butyl piperidin-4-ylcarbamate as a white to off-white solid.

Experimental Protocol: Formation of the Hydrochloride Salt

Materials:

- tert-Butyl piperidin-4-ylcarbamate (free base)
- Hydrochloric acid (HCl) solution in a suitable solvent (e.g., diethyl ether or dioxane)
- Anhydrous diethyl ether or other suitable non-polar solvent

Procedure:

- Dissolution: Dissolve the purified tert-butyl piperidin-4-ylcarbamate in a minimal amount of a suitable solvent in which the free base is soluble but the hydrochloride salt is not (e.g., anhydrous diethyl ether).
- Acidification: Slowly add a solution of hydrochloric acid in a compatible solvent dropwise to the stirred solution of the free base at 0 °C.
- Precipitation: The hydrochloride salt will precipitate out of the solution as a solid.
- Isolation: Collect the precipitate by filtration, wash it with a small amount of the cold non-polar solvent, and dry it under vacuum to yield **tert-butyl piperidin-4-ylcarbamate hydrochloride**.

Applications in Drug Discovery and Development

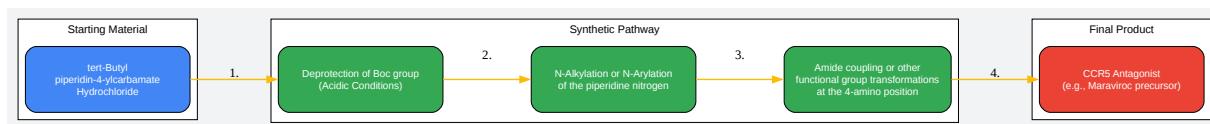
tert-Butyl piperidin-4-ylcarbamate hydrochloride is a versatile building block in the synthesis of a wide range of biologically active molecules. The Boc-protected amine allows for selective functionalization of the piperidine nitrogen, making it a valuable intermediate in the construction of complex molecular architectures.

Role as a Key Intermediate in the Synthesis of CCR5 Antagonists

One of the notable applications of this compound is in the synthesis of C-C chemokine receptor type 5 (CCR5) antagonists.^[4] CCR5 is a crucial co-receptor for the entry of the most common strains of HIV into host cells. Small molecule antagonists of CCR5, such as Maraviroc, can

block this interaction and are used as antiviral agents. The piperidine moiety of tert-butyl piperidin-4-ylcarbamate serves as a central scaffold in many of these antagonists.

The following diagram illustrates the logical workflow of utilizing tert-butyl piperidin-4-ylcarbamate in the synthesis of a CCR5 antagonist.



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Caption: Synthetic workflow from the starting material to a CCR5 antagonist.

Safety and Handling

tert-Butyl piperidin-4-ylcarbamate hydrochloride and its free base are research chemicals and should be handled with appropriate safety precautions. It is recommended to work in a well-ventilated fume hood and wear personal protective equipment, including gloves, safety glasses, and a lab coat. For detailed safety information, refer to the Safety Data Sheet (SDS) provided by the supplier.

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- To cite this document: BenchChem. [An In-depth Technical Guide to tert-Butyl piperidin-4-ylcarbamate Hydrochloride]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b070720#tert-butyl-piperidin-4-ylcarbamate-hydrochloride-basic-properties>]

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